

Application Notes and Protocols: Light Green SF Yellowish as a Histological Counterstain

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Compound of Interest

Compound Name: *Direct green 27*

Cat. No.: *B1173459*

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Note on "**Direct Green 27**": Initial searches for "**Direct Green 27**" did not yield specific applications as a counterstain in published histological literature. The information provided herein pertains to the widely used and well-documented green counterstain, Light Green SF Yellowish (C.I. 42095), which is a common component of various staining protocols in histology and cytology.

Introduction to Light Green SF Yellowish

Light Green SF Yellowish is a green triarylmethane dye extensively used as a counterstain in histology and cytology.^{[1][2]} It is a standard dye in North America for staining collagen in Masson's trichrome, providing a vibrant green color that contrasts sharply with the red of muscle and cytoplasm and the dark blue or black of nuclei.^{[3][4]} Light Green SF Yellowish is also a crucial component of the Papanicolaou stain's EA series (e.g., EA-50, EA-65), used for the differential staining of cytoplasm in cytological preparations like Pap smears.^{[5][6][7]}

The primary advantages of Light Green SF Yellowish are its brilliant green color and its ability to provide excellent differentiation of tissue components. However, a notable drawback is its tendency to fade over time, which may be a concern for archival slides.^{[1][3][8]} For applications requiring high photostability, Fast Green FCF is often recommended as a more light-fast alternative, offering a more brilliant color.^{[8][9]}

Data Presentation

Chemical and Physical Properties

Property	Value
Common Names	Light Green SF Yellowish, Acid Green 5
C.I. Number	42095
Molecular Formula	$C_{37}H_{34}N_2Na_2O_9S_3$
Molecular Weight	792.86 g/mol
Appearance	Dark red to purple powder
Solubility in Water	1 mg/mL
Maximum Absorption	629 nm
Dye Content	≥65%

Source:[10]

Comparison with Fast Green FCF

Feature	Light Green SF Yellowish	Fast Green FCF
C.I. Number	42095	42053
Color	Bright Green	More Brilliant, Emerald Green
Photostability	Prone to fading	More resistant to fading
Common Usage	Standard in North America for Masson's Trichrome	Recommended substitute for Light Green SF Yellowish

Source:[3][8][9][11]

Experimental Protocols

Masson's Trichrome Stain with Light Green Counterstain

This protocol is a standard procedure for the differential staining of collagen (green), muscle and cytoplasm (red), and nuclei (black/blue).^{[4][12][13]}

3.1.1. Reagents

- Bouin's Fluid (optional mordant)
- Weigert's Iron Hematoxylin (Solutions A and B)
- Biebrich Scarlet-Acid Fuchsin Solution
- Phosphotungstic/Phosphomolybdic Acid Solution
- Light Green SF Yellowish Solution (2% in 0.5% Acetic Acid)
- 0.5% Acetic Acid Solution
- Graded Alcohols (95% and 100%)
- Xylene

3.1.2. Procedure

- Deparaffinize and rehydrate paraffin-embedded tissue sections to distilled water.
- (Optional) For formalin-fixed tissues, mordant in Bouin's fluid for 1 hour at 56-60°C to improve staining quality. Wash in running tap water until the yellow color is removed.
- Stain nuclei with freshly prepared Weigert's iron hematoxylin for 10-20 minutes.^{[12][13]}
- Wash in running tap water for 10 minutes, then rinse in distilled water.
- Stain with Biebrich Scarlet-Acid Fuchsin solution for 2-5 minutes.^{[12][13]}
- Rinse in distilled water.
- Differentiate with Phosphotungstic/Phosphomolybdic Acid solution for 5-15 minutes.^{[12][13]}
- Transfer directly to Light Green SF Yellowish solution and stain for 3-6 minutes.^{[12][13]}

- Rinse briefly in 0.5% Acetic Acid solution.
- Dehydrate rapidly through graded alcohols.
- Clear in xylene and mount with a resinous mounting medium.

3.1.3. Expected Results

- Collagen: Green
- Muscle, Cytoplasm, Keratin: Red
- Nuclei: Blue to Black

Papanicolaou (Pap) Stain (EA-50 Formulation)

This protocol is a standard procedure for staining exfoliated cells, particularly in gynecological smears.^{[5][14]}

3.2.1. Reagents

- Gill's Hematoxylin
- Scott's Tap Water Substitute (or saturated Lithium Carbonate)
- Papanicolaou Stain, OG-6
- Papanicolaou Stain, EA-50 (containing Light Green SF Yellowish, Eosin Y, and Bismarck Brown Y)
- Graded Alcohols (70%, 95%, and 100%)
- Xylene

3.2.2. Procedure

- Fix smears in 95% ethanol for at least 15 minutes.
- Rinse in distilled water.

- Stain in Gill's Hematoxylin for 1-3 minutes.
- Rinse in distilled water.
- Blue in Scott's Tap Water Substitute for 30 seconds.
- Rinse in running distilled water for 1 minute.
- Dehydrate through 70% and 95% ethanol (10 dips each).
- Stain in Papanicolaou Stain, OG-6 for 1-2 minutes.
- Rinse in two changes of 95% ethanol (10 dips each).
- Stain in Papanicolaou Stain, EA-50 for 3-5 minutes.
- Dehydrate in two changes each of 95% and 100% ethanol.
- Clear in three changes of xylene and coverslip with a compatible mounting medium.

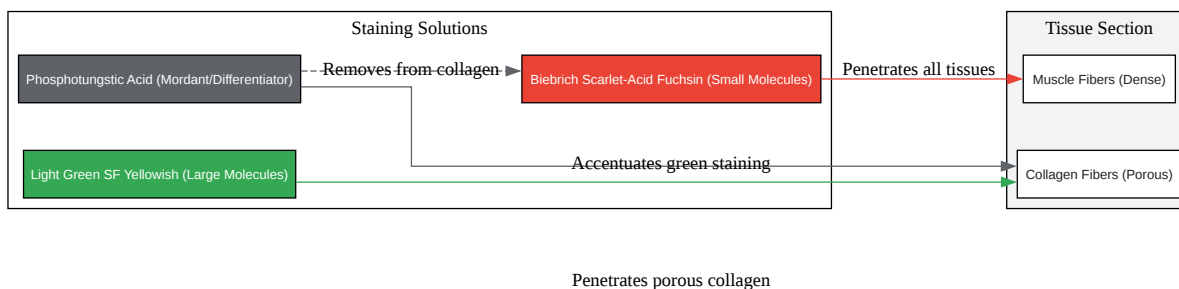
3.2.3. Expected Results

- Nuclei: Blue
- Cytoplasm of mature, keratinized cells: Orange
- Cytoplasm of metabolically active cells (parabasal and intermediate squamous cells): Green/Blue^[14]
- Cytoplasm of superficial squamous cells, nucleoli, cilia, and erythrocytes: Pink/Red

Mandatory Visualizations

Staining Mechanism in Masson's Trichrome

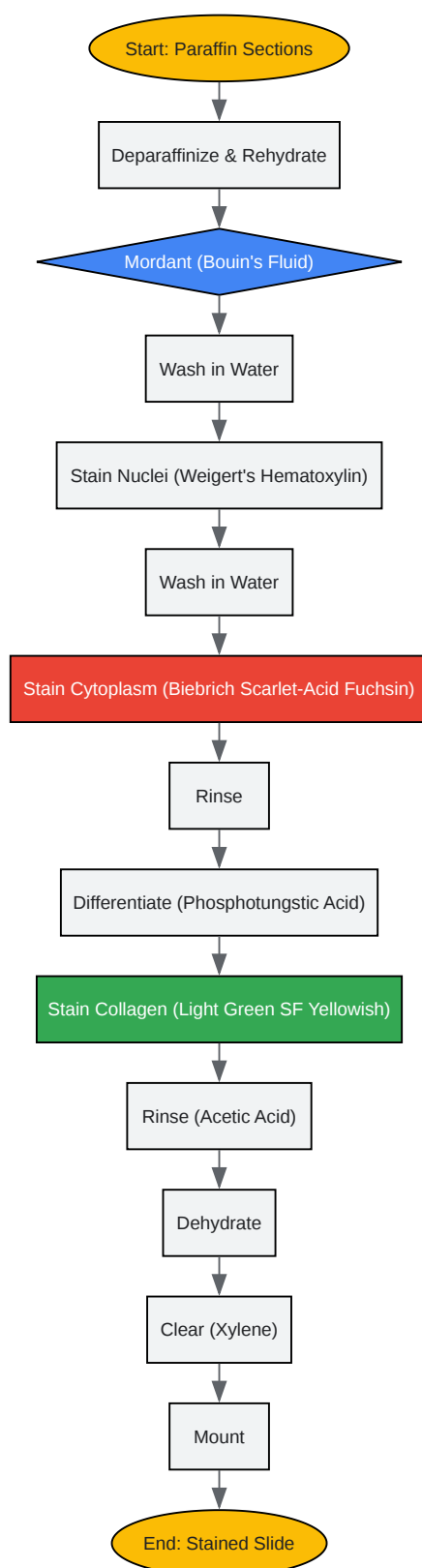
The differential staining in Masson's Trichrome is based on the molecular size of the dyes and the porosity of the tissue components.



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Caption: Logical workflow of dye penetration in Masson's Trichrome stain.

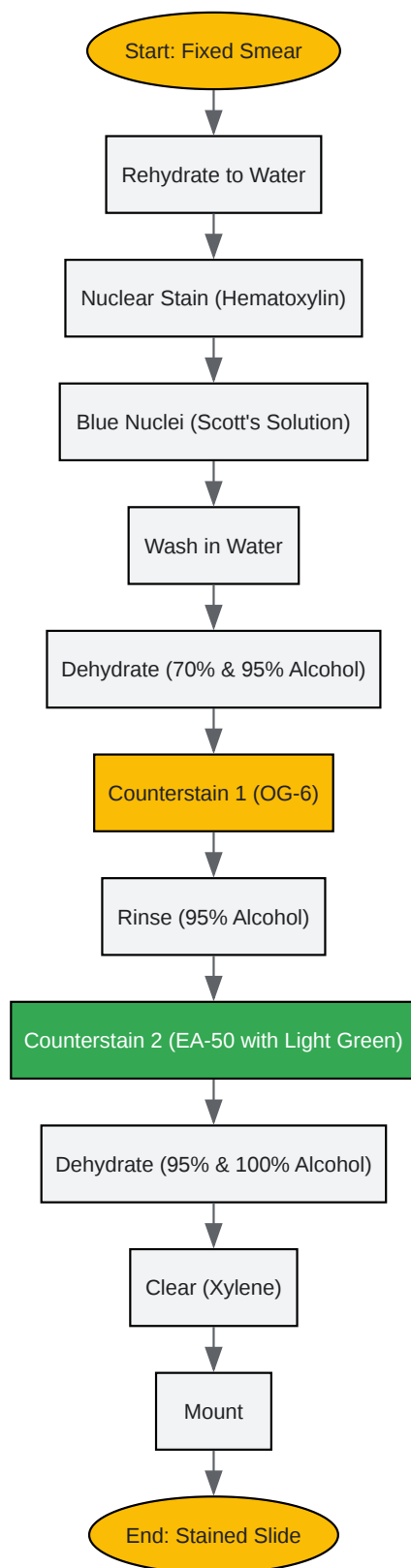
Experimental Workflow for Masson's Trichrome Staining



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Caption: Step-by-step experimental workflow for Masson's Trichrome staining.

Experimental Workflow for Papanicolaou (EA-50) Staining



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Caption: Step-by-step experimental workflow for Papanicolaou (EA-50) staining.

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